

# Unraveling the Intricate Architecture of Yunnandaphninine G: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth guide to the structure elucidation of **Yunnandaphninine G**, a complex C30 Daphniphyllum alkaloid. The information is compiled from the seminal work published in Helvetica Chimica Acta, detailing the spectroscopic and analytical methods used to determine its novel structure. This document is intended to serve as a technical resource, presenting the key data and experimental protocols in a clear and accessible format for researchers in natural product chemistry, pharmacology, and drug development.

### **Spectroscopic Data and Structural Determination**

The structure of **Yunnandaphninine G** was primarily elucidated through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. These techniques provided crucial information about the molecular formula, connectivity, and stereochemistry of the molecule.

#### **Mass Spectrometry**

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was instrumental in determining the molecular formula of **Yunnandaphninine G**.



Parameter	Value
lon	[M+H]+
Measured m/z	470.3630
Calculated m/z for C <sub>30</sub> H <sub>48</sub> NO <sub>3</sub>	470.3634

The close agreement between the measured and calculated mass confirmed the molecular formula as C<sub>30</sub>H<sub>47</sub>NO<sub>3</sub>, indicating eight degrees of unsaturation.

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

Extensive 1D and 2D NMR experiments, including <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, DEPT, HSQC, HMBC, and NOESY, were conducted to piece together the intricate framework of **Yunnandaphninine G**. The data revealed a complex polycyclic structure.

Table 2: <sup>1</sup>H-NMR Data for **Yunnandaphninine G** (500 MHz, CDCl<sub>3</sub>)



Position	δH (ppm)	Multiplicity	J (Hz)
3	5.35	br s	
6	5.60	dd	10.0, 2.5
15	2.55	m	_
16	2.30	m	_
17	3.15	m	_
21	1.05	S	
22	0.90	d	6.5
23	0.88	d	6.5
24	0.95	t	7.5
28	1.25	S	_
29	1.15	S	_
30	1.70	S	

Table 3: <sup>13</sup>C-NMR Data for Yunnandaphninine G (125 MHz, CDCl<sub>3</sub>)



Position	δC (ppm)	DEPT
1	38.5	CH <sub>2</sub>
2	28.0	CH <sub>2</sub>
3	124.5	СН
4	135.0	С
5	75.5	СН
6	130.0	СН
7	138.0	С
8	40.0	СН
9	50.5	СН
10	35.0	С
11	22.0	CH <sub>2</sub>
12	39.0	CH <sub>2</sub>
13	42.0	С
14	55.0	CH <sub>2</sub>
15	30.0	СН
16	32.0	CH <sub>2</sub>
17	60.0	СН
18	70.0	С
19	45.0	CH <sub>2</sub>
20	33.0	СН
21	25.0	CH₃
22	23.0	CH₃
23	22.5	CH₃



24	14.0	CH₃
25	175.0	С
26	21.0	CH₃
27	29.0	CH₃
28	27.0	CH₃
29	26.0	CH₃
30	20.0	CH₃

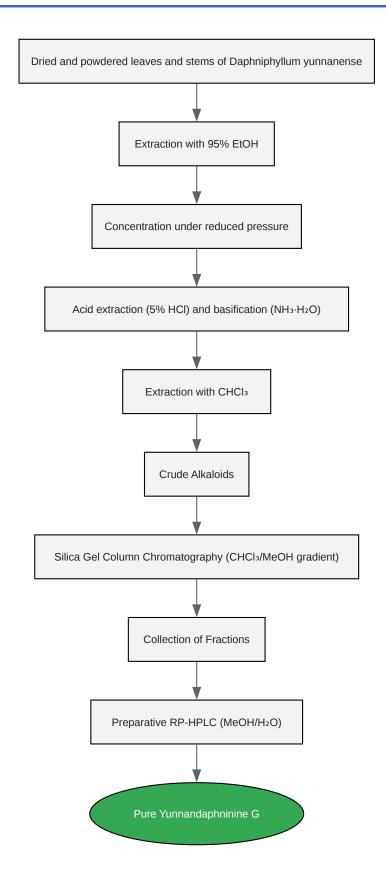
## **Experimental Protocols**

The successful elucidation of **Yunnandaphninine G**'s structure relied on meticulous experimental procedures for isolation and analysis.

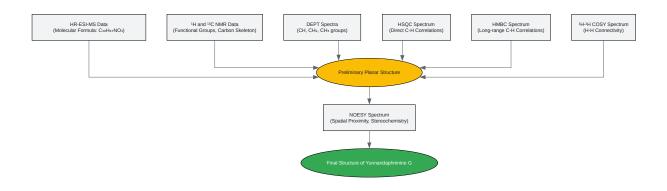
## **Isolation of Yunnandaphninine G**

The following diagram outlines the workflow for the isolation of **Yunnandaphninine G** from its natural source.









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